

"tantalum diboride CAS number and material safety data sheet"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tantalum diboride

Cat. No.: B077256

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Tantalum Diboride: A Comprehensive Technical Guide

Authored for Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **tantalum diboride** (TaB_2), focusing on its chemical identifiers, safety protocols, physical properties, and synthesis methodologies. The information is curated to support laboratory research and development activities.

Chemical Identification

Tantalum diboride is unequivocally identified by its Chemical Abstracts Service (CAS) number.

Identifier	Value
CAS Number	12007-35-1

Material Safety and Hazard Information

A thorough understanding of the material's hazards is critical for safe handling in a laboratory setting. **Tantalum diboride** is classified as a hazardous substance, and its handling requires adherence to strict safety protocols.

GHS Hazard Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for hazard communication.

Signal Word	Hazard Statements	Hazard Codes
Warning	H315: Causes skin irritation.[1] [2][3][4][5] H319: Causes serious eye irritation.[1][2][3][4] [5] H335: May cause respiratory irritation.[1][2][3][4] [5]	Xi (Irritant)

HMIS® III Ratings

The Hazardous Materials Identification System (HMIS®) provides a numerical hazard rating.

Category	Rating	Interpretation
Health	1	Slight Hazard: Causes irritation or minor reversible injury.[6][7]
Flammability	0	Minimal Hazard: Will not burn under normal conditions.[6][7]
Physical Hazard	0	Minimal Hazard: Normally stable, even under fire conditions.[6]

First Aid Measures

In case of exposure, the following first aid measures should be taken immediately:

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Consult a physician.
Skin Contact	Wash off with soap and plenty of water. Consult a physician if irritation persists.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **tantalum diboride** powder.

Protection Type	Specification
Eye/Face Protection	Safety glasses or goggles.
Hand Protection	Protective gloves (e.g., rubber gloves).
Respiratory Protection	NIOSH/MSHA approved dust respirator.
Body Protection	Protective work clothing, including long sleeves and pants.

Physical and Chemical Properties

The intrinsic properties of **tantalum diboride** make it a material of interest for various high-technology applications.

Property	Value
Linear Formula	TaB ₂
Molecular Weight	202.57 g/mol
Appearance	Gray or black powder/crystal with a metallic luster.
Melting Point	3325 °C
Density	9.14 g/cm ³
Crystal Structure	Hexagonal
Solubility	Insoluble in water.

Experimental Protocols

The synthesis of **tantalum diboride** can be achieved through several methods. Below are outlines of common experimental protocols.

Boron/Carbothermal Reduction of Tantalum Pentoxide

This method involves the high-temperature reduction of tantalum pentoxide (Ta₂O₅) with a source of boron and carbon.

Methodology:

- **Reactant Mixing:** Tantalum pentoxide (Ta₂O₅), boron carbide (B₄C), and carbon black powders are intimately mixed. An excess of B₄C (e.g., 20 wt%) may be used to ensure the complete conversion to TaB₂.[\[8\]](#)
- **Heat Treatment:** The mixed powders are heat-treated in a furnace under an inert argon atmosphere.
- **Sintering:** The reaction is carried out at a temperature of 1500-1600 °C.[\[8\]](#)[\[9\]](#)
- **Product Formation:** The reaction proceeds via the formation of intermediate products, with TaC reacting with B₂O₃ and carbon to yield the final TaB₂ powder.[\[8\]](#)[\[10\]](#) The overall reaction

can be complex, for example: $2\text{Ta}_2\text{O}_5 + \text{B}_4\text{C} + 15\text{C} + 2\text{B}_2\text{O}_3 \rightarrow 4\text{TaB}_2 + 16\text{CO}$.[\[11\]](#)

- Characterization: The final product is characterized to confirm the phase purity and morphology.

Molten-Salt and Microwave Co-modified Boro/Carbothermal Reduction

This is a more energy-efficient method for synthesizing TaB₂ nanoflowers.

Methodology:

- Reactant Preparation: Reactants similar to the conventional method (Ta₂O₅, B₄C) are used, but in the presence of a molten salt medium (e.g., a eutectic mixture of salts).
- Microwave Heating: The mixture is subjected to microwave heating, which significantly lowers the required reaction temperature.
- Synthesis: Phase-pure TaB₂ can be obtained at temperatures as low as 1200 °C with a short reaction time of 20 minutes.[\[12\]](#)
- Product Recovery: The salt is washed away to recover the TaB₂ product.

Characterization Methods

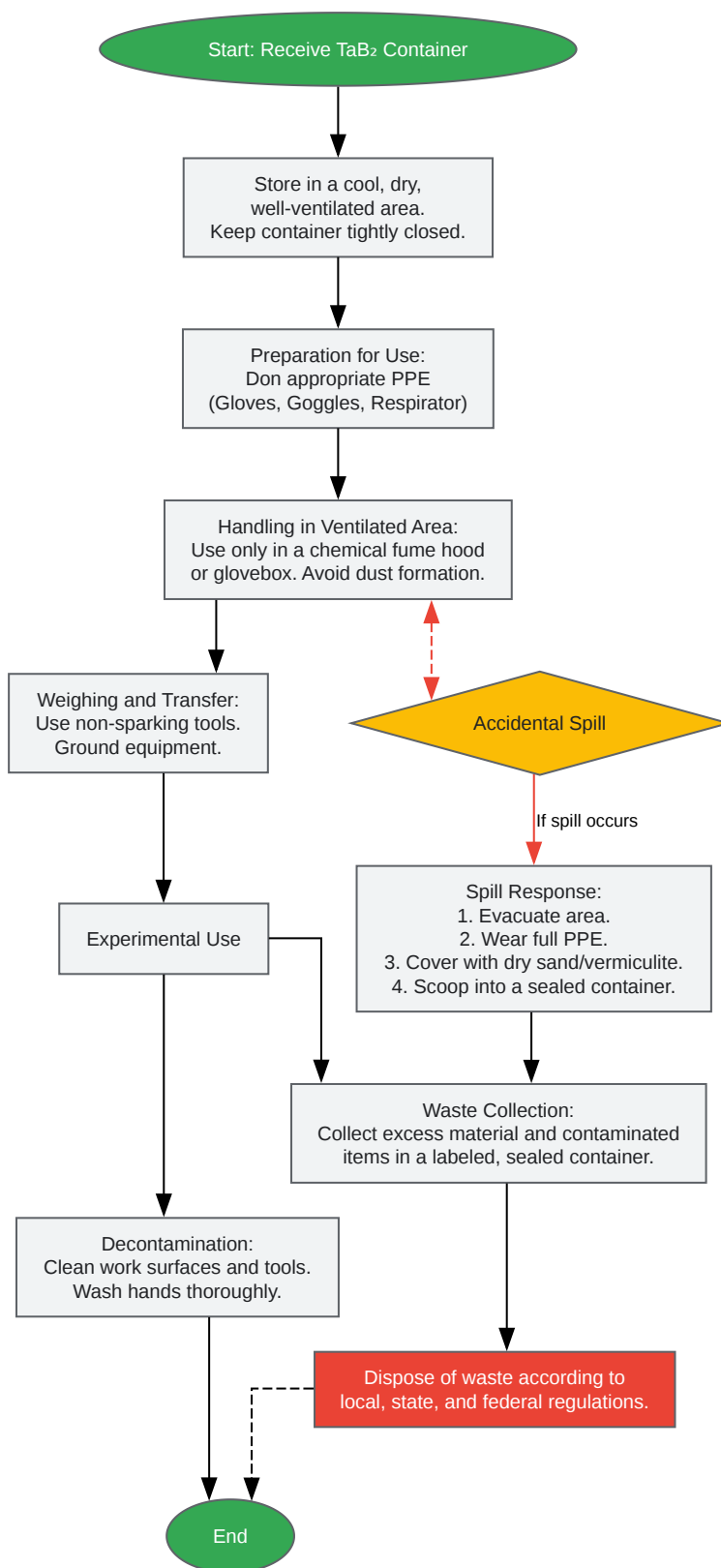
The synthesized **tantalum diboride** is typically characterized using a suite of analytical techniques:

- X-Ray Diffraction (XRD): To confirm the crystal structure and phase purity of the TaB₂ powder.
- Scanning Electron Microscopy (SEM): To study the morphology and particle size of the synthesized powder.
- Transmission Electron Microscopy (TEM): For detailed imaging of the nanoparticle structure.
- Energy-Dispersive X-ray Spectroscopy (EDS) and X-ray Photoelectron Spectroscopy (XPS): To confirm the elemental composition and chemical states.[\[8\]](#)

Visualized Workflows and Pathways

Safe Handling Workflow for Tantalum Diboride Powder

The following diagram illustrates the standard operating procedure for the safe handling of **tantalum diboride** powder in a research environment.



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Caption: Workflow for the safe handling of **tantalum diboride** powder.

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- To cite this document: BenchChem. ["tantalum diboride CAS number and material safety data sheet"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077256#tantalum-diboride-cas-number-and-material-safety-data-sheet]

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